

Commercial Suppliers of Mefenamic Acid-13C6 for Research: A Technical Guide

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Compound of Interest

Compound Name: Mefenamic acid-13C6

Cat. No.: B12058308

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **Mefenamic acid-13C6**, a stable isotope-labeled internal standard crucial for quantitative bioanalytical studies. This document outlines key suppliers, their product specifications, and guidance on its application in research settings.

Introduction to Mefenamic Acid-13C6

Mefenamic acid is a non-steroidal anti-inflammatory drug (NSAID) that functions by inhibiting cyclooxygenase (COX) enzymes, specifically COX-1 and COX-2.^{[1][2]} This inhibition prevents the conversion of arachidonic acid to prostaglandins, which are key mediators of pain and inflammation. **Mefenamic acid-13C6** is a stable isotope-labeled version of mefenamic acid, where six carbon atoms on the benzoic ring have been replaced with the heavy isotope ¹³C. This isotopic labeling makes it an ideal internal standard for mass spectrometry-based quantitative analysis, such as liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS), as it co-elutes with the unlabeled analyte but is distinguishable by its higher mass.^[1]

Commercial Suppliers and Product Specifications

Several reputable chemical suppliers offer **Mefenamic acid-13C6** for research purposes. While specific purity and isotopic enrichment values are lot-dependent and should be confirmed by

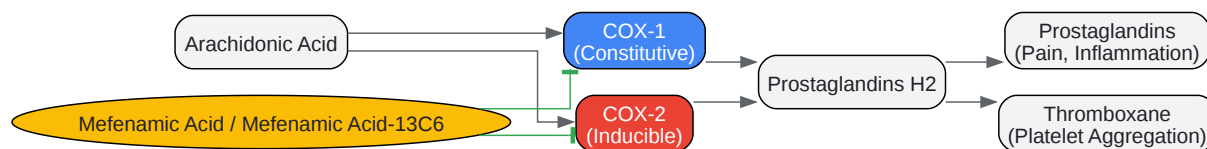
consulting the Certificate of Analysis (CoA) from the supplier, the following table summarizes the available information.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Stated Purity	Format
MedchemExpress	Mefenamic acid-13C6	1325559-19-0	C ₉ ¹³ C ₆ H ₁₅ NO ₂	247.24	Not specified	Solid
Sigma-Aldrich (VETRANA L®)	Mefenamic acid-(benzoic ring-13C6)	1325559-19-0	¹³ C ₆ C ₉ H ₁₅ NO ₂	247.24	Analytical Standard	Neat
BLD Pharm	Mefenamic acid-13C6	1325559-19-0	C ₉ (¹³ C) ₆ H ₁₅ NO ₂	247.24	Not specified	Solid
Cayman Chemical	Mefenamic Acid-d4 (labeled version available)	Not applicable for 13C6	C ₁₅ H ₁₁ D ₄ N O ₂	245.3	≥98% (for d4)	Solid
HPC Standards	13C6-Mefenamic acid	1325559-19-0	(¹³ C) ₆ C ₉ H ₁₅ NO ₂	Not specified	Not specified	Solid or Solution

Note: The Certificate of Analysis for a specific lot should be consulted for precise data on purity and isotopic enrichment.

Mechanism of Action: COX Inhibition Signaling Pathway

Mefenamic acid exerts its anti-inflammatory and analgesic effects by blocking the cyclooxygenase (COX) pathway. The following diagram illustrates this mechanism.



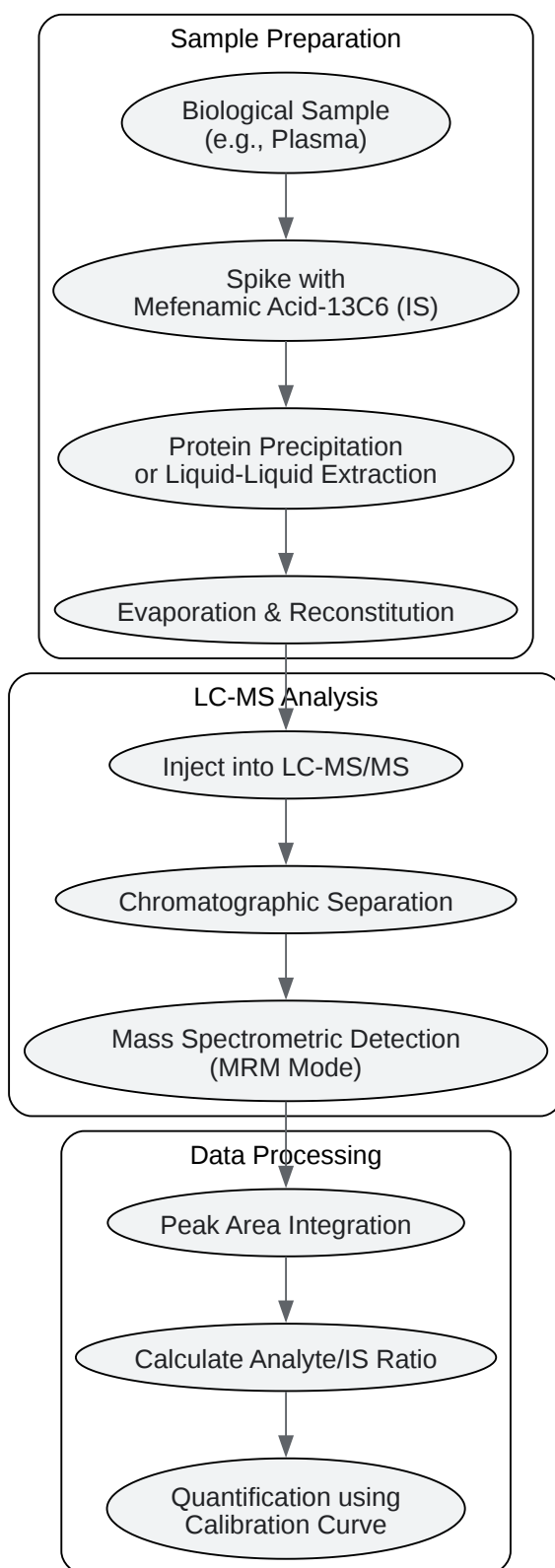
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Caption: Mefenamic acid inhibits COX-1 and COX-2, blocking prostaglandin synthesis.

Experimental Protocols: Use as an Internal Standard in LC-MS

Mefenamic acid-13C6 is primarily used as an internal standard (IS) in quantitative analytical methods to correct for analyte loss during sample preparation and instrumental analysis. Below is a representative workflow and a general protocol for its use in the quantification of mefenamic acid in a biological matrix (e.g., plasma).

Experimental Workflow



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Caption: Workflow for quantitative analysis using a stable isotope-labeled internal standard.

General Protocol for Quantification of Mefenamic Acid in Plasma

1. Preparation of Stock Solutions:

- Mefenamic Acid Stock Solution (1 mg/mL): Accurately weigh and dissolve mefenamic acid in a suitable solvent (e.g., methanol or acetonitrile).
- **Mefenamic Acid-13C6** (Internal Standard) Stock Solution (1 mg/mL): Accurately weigh and dissolve **Mefenamic acid-13C6** in the same solvent.

2. Preparation of Calibration Standards and Quality Control Samples:

- Prepare a series of calibration standards by spiking blank plasma with known concentrations of mefenamic acid.
- Prepare quality control (QC) samples at low, medium, and high concentrations in the same manner.

3. Sample Preparation:

- To 100 μ L of plasma sample (calibration standard, QC, or unknown), add a fixed amount of **Mefenamic Acid-13C6** working solution (e.g., 10 μ L of a 1 μ g/mL solution).
- Perform protein precipitation by adding a precipitating agent (e.g., 300 μ L of acetonitrile).
- Vortex mix and centrifuge to pellet the precipitated proteins.
- Transfer the supernatant to a new tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in a suitable mobile phase for LC-MS analysis.

4. LC-MS/MS Analysis:

- Liquid Chromatography (LC): Use a C18 reverse-phase column with a gradient elution of mobile phases such as water with 0.1% formic acid and acetonitrile with 0.1% formic acid.

- Mass Spectrometry (MS/MS): Operate the mass spectrometer in multiple reaction monitoring (MRM) mode.
 - MRM Transition for Mefenamic Acid: Monitor the transition of the parent ion to a specific product ion (e.g., m/z 242.1 \rightarrow 198.1).
 - MRM Transition for **Mefenamic Acid-13C6**: Monitor the transition of the parent ion to its corresponding product ion (e.g., m/z 248.1 \rightarrow 204.1).

5. Data Analysis:

- Integrate the peak areas for both mefenamic acid and **Mefenamic acid-13C6**.
- Calculate the peak area ratio of the analyte to the internal standard.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
- Determine the concentration of mefenamic acid in the unknown samples by interpolating their peak area ratios from the calibration curve.

Conclusion

Mefenamic acid-13C6 is a vital tool for researchers requiring accurate quantification of mefenamic acid in various biological matrices. Several commercial suppliers provide this stable isotope-labeled standard, and while detailed specifications require direct inquiry or consultation of the Certificate of Analysis, its application as an internal standard in LC-MS methodologies is well-established. The provided workflow and protocol offer a foundational guide for its implementation in the laboratory.

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References

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